

6-Bromo-4-ethylpyridin-3-amine CAS number and structure

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Compound of Interest

Compound Name: 6-Bromo-4-ethylpyridin-3-amine

Cat. No.: B1518809

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Core Identity: CAS Number and Structure

6-Bromo-4-ethylpyridin-3-amine is a heterocyclic amine whose core structure is a pyridine ring substituted with bromine, ethyl, and amine functional groups. These substituents provide a unique electronic and steric profile, making it a valuable intermediate for further chemical modifications.

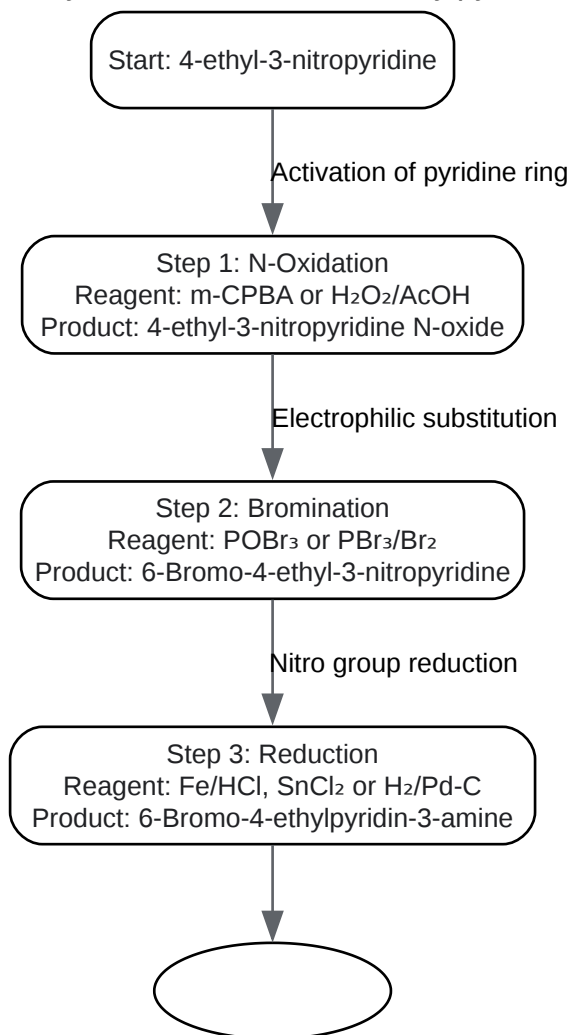
- CAS Number: 929617-29-8[1][2][3]
- Molecular Formula: C₇H₉BrN₂[1][3]
- Molecular Weight: 201.06 g/mol [1]
- Canonical SMILES: CCC1=CC(=NC=C1N)Br[3]
- InChIKey: XDKDXVQIBKWCDW-UHFFFAOYSA-N[3]

The strategic placement of the amino group (a nucleophilic center and directing group), the bromine atom (a versatile handle for cross-coupling reactions), and the ethyl group (which can influence solubility and steric interactions) makes this molecule a desirable scaffold in medicinal chemistry.

Structural Visualization

The two-dimensional structure of **6-Bromo-4-ethylpyridin-3-amine** is depicted below, illustrating the relative positions of the functional groups on the pyridine ring.

Proposed Synthesis of 6-Bromo-4-ethylpyridin-3-amine



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References

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